

# Application Notes and Protocols for Syk-IN-8 in Cell-Based Assays

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## Compound of Interest

Compound Name: Syk-IN-8

Cat. No.: B12389035

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## Introduction

**Syk-IN-8** is a potent inhibitor of Spleen Tyrosine Kinase (Syk), a non-receptor tyrosine kinase that is a critical mediator of signal transduction downstream of various cell surface receptors, including the B-cell receptor (BCR) and Fc receptors.[1][2][3] Dysregulation of Syk signaling is implicated in various hematological malignancies and autoimmune diseases, making it a promising therapeutic target.[1][2][4] These application notes provide detailed protocols for utilizing **Syk-IN-8** in common cell-based assays to investigate its effects on cell viability and downstream signaling pathways.

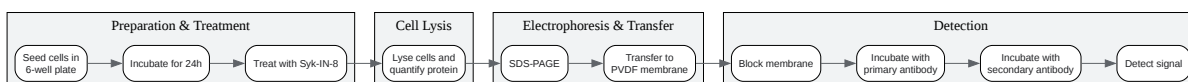
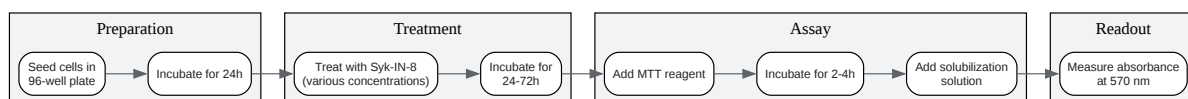
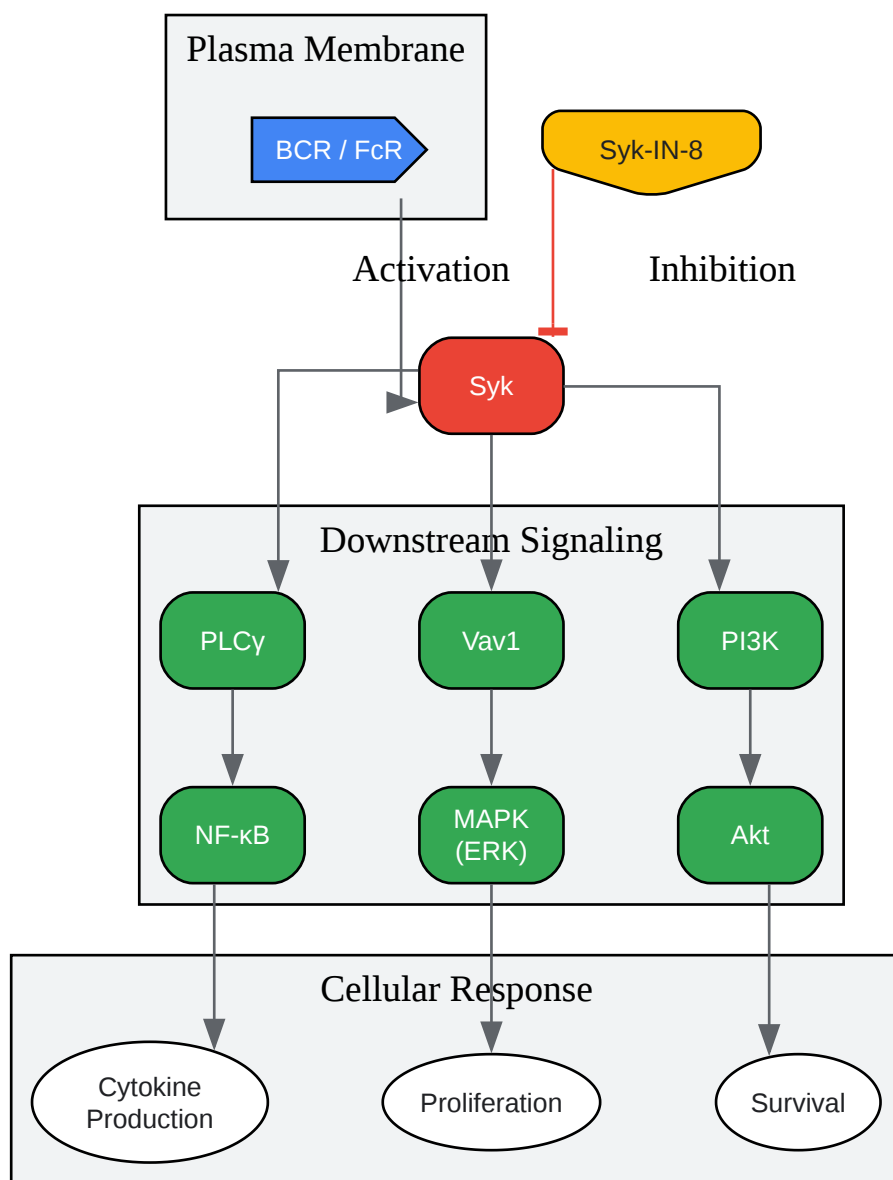
## Data Presentation

While specific IC50 values for **Syk-IN-8** in a wide range of hematological cancer cell lines are not readily available in the public domain, the following table summarizes the anti-proliferative activity of other notable Syk inhibitors in various lymphoma and leukemia cell lines. This data can serve as a valuable reference for determining the effective concentration range for **Syk-IN-8** in your experiments.

Inhibitor	Cell Line	Cell Type	IC50 (μM)	Reference
PRT062607	MV4-11	Acute Myeloid Leukemia	~0.1	[5]
MOLM13	Acute Myeloid Leukemia	~0.1	[5]	
BAY 61-3606	SH-SY5Y	Neuroblastoma	~0.1-0.6	[6]
SU-DHL-1	T-cell non-Hodgkin lymphoma	~8 (for Syk phosphorylation inhibition)	[7]	
SR-786	T-cell non-Hodgkin lymphoma	~8 (for Syk phosphorylation inhibition)	[7]	
Entospletinib	NALM-6	Pre-B Acute Lymphoblastic Leukemia	~1-5	[8]
SEM	Pro-B Acute Lymphoblastic Leukemia	~1-5	[8]	
PRT318	Various DLBCL cell lines	Diffuse Large B-cell Lymphoma	Varies	[9]

## Signaling Pathway

Syk plays a pivotal role in relaying signals from immunoreceptors, leading to the activation of multiple downstream pathways that control cell proliferation, survival, and differentiation.[4] Inhibition of Syk with **Syk-IN-8** is expected to disrupt these signaling cascades.



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## References

- 1. researchgate.net [researchgate.net]
- 2. "Syk Inhibitors in Clinical Development for Hematological Malignancies" by Delong Liu and Aleksandra Mamorska-Dyga [touro scholar.touro.edu]
- 3. Syk inhibitors in clinical development for hematological malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Myeloid and Lymphoid Malignancies with Fusion Kinases Involving Spleen Tyrosine Kinase (SYK)—Emerging Rare Entities? [mdpi.com]
- 5. Resistance mechanisms to SYK inhibition in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. SYK Inhibition Potentiates the Effect of Chemotherapeutic Drugs on Neuroblastoma Cells In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Inhibition of Syk protein tyrosine kinase induces apoptosis and blocks proliferation in T-cell non-Hodgkin lymphoma cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Precursor B-ALL Cell Lines Differentially Respond to SYK Inhibition by Entospletinib - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ashpublications.org [ashpublications.org]
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